

# Application Note: An Integrated Approach to the Structural Elucidation of Substituted Pyrroles

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## Compound of Interest

Compound Name: 2,2,2-trichloro-1-(4,5-dibromo-1H-pyrrol-2-yl)ethanone

CAS No.: 50371-52-3

Cat. No.: B1302997

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## Introduction

The pyrrole scaffold is a privileged five-membered aromatic heterocycle, forming the core of a vast array of natural products, active pharmaceuticals, and advanced materials.<sup>[1][2]</sup> From the "pigments of life" like heme and chlorophyll to blockbuster drugs, the functionalization of the pyrrole ring is critical to its biological activity and material properties.<sup>[1]</sup> For researchers in drug discovery and materials science, the unambiguous characterization of novel substituted pyrroles is a foundational requirement for advancing their work.

This guide provides an in-depth overview of the primary analytical techniques for characterizing substituted pyrroles. It moves beyond a simple listing of methods to explain the causality behind experimental choices, offering field-proven insights into data interpretation. The protocols herein are designed to be robust and self-validating, ensuring researchers can confidently elucidate the structures of their synthesized compounds.

## Part 1: Spectroscopic Characterization - Unveiling the Molecular Architecture

Spectroscopic techniques are the cornerstone of molecular characterization, providing detailed information about the connectivity of atoms and the functional groups present. For substituted pyrroles, a combination of Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy is essential for complete structural assignment.

### Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Map

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, including substituted pyrroles.<sup>[3]</sup> It provides precise information about the carbon-hydrogen framework.

#### Expertise & Experience: Why NMR is Paramount

The chemical environment of each proton and carbon atom in the pyrrole ring is highly sensitive to the electronic nature and position of substituents.<sup>[3][4]</sup> Electron-donating groups (EDGs) will shield the ring protons and carbons, shifting their signals upfield (lower ppm), while electron-withdrawing groups (EWGs) will deshield them, causing a downfield shift (higher ppm). This sensitivity allows for the precise determination of substituent placement.

In an unsubstituted pyrrole, the molecule's symmetry results in three unique proton signals (N-H,  $\alpha$ -H,  $\beta$ -H) and two unique carbon signals ( $\alpha$ -C,  $\beta$ -C).<sup>[3]</sup> The  $\alpha$ -positions (C2/C5) are adjacent to the nitrogen, while the  $\beta$ -positions (C3/C4) are further away.<sup>[3]</sup> Substitution breaks this symmetry, providing a unique spectral fingerprint for each isomer.

The following table summarizes typical chemical shift ranges for protons and carbons in the pyrrole core. Actual values will vary based on the solvent and the specific nature of the substituents.

| Nucleus             | Position            | Typical Chemical Shift ( $\delta$ , ppm) | Comments                                                                                                                                                                 |
|---------------------|---------------------|------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| $^1\text{H}$ NMR    | N-H (H1)            | 8.0 - 9.5                                | Often a broad singlet due to quadrupolar relaxation of the $^{14}\text{N}$ nucleus and potential chemical exchange. <a href="#">[5]</a><br>May be difficult to identify. |
|                     | $\alpha$ -H (H2/H5) | 6.7 - 7.5                                | Typically downfield compared to $\beta$ -protons. <a href="#">[6]</a> <a href="#">[7]</a>                                                                                |
|                     | $\beta$ -H (H3/H4)  | 6.1 - 6.5                                | Typically upfield compared to $\alpha$ -protons. <a href="#">[6]</a> <a href="#">[7]</a>                                                                                 |
| $^{13}\text{C}$ NMR | $\alpha$ -C (C2/C5) | 118 - 125                                | Deshielded relative to $\beta$ -carbons. <a href="#">[8]</a> <a href="#">[9]</a>                                                                                         |
|                     | $\beta$ -C (C3/C4)  | 108 - 115                                | Shielded relative to $\alpha$ -carbons. <a href="#">[8]</a> <a href="#">[9]</a>                                                                                          |

This protocol outlines the steps for preparing a sample and acquiring standard  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra on a 400 MHz spectrometer.

#### Materials:

- Substituted pyrrole sample
- High-purity deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ )
- 5 mm NMR tube
- Pipettes and vials

#### Step-by-Step Methodology:

- Sample Preparation:
  - For  $^1\text{H}$  NMR, accurately weigh 5-10 mg of the purified pyrrole derivative.[\[3\]](#)
  - For  $^{13}\text{C}$  NMR, a higher concentration of 20-50 mg is recommended to obtain a good signal-to-noise ratio in a reasonable time, owing to the low natural abundance of  $^{13}\text{C}$ .[\[3\]](#)
  - Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent in a clean vial. Ensure the sample is fully dissolved. If not, filter the solution to remove any particulate matter which can degrade spectral quality.[\[5\]](#)
- Transfer to NMR Tube:
  - Carefully transfer the solution to a 5 mm NMR tube. The solvent height should be approximately 4-5 cm.
- Instrument Setup & Shimming:
  - Insert the NMR tube into the spectrometer.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve maximum homogeneity. This is a critical step for obtaining sharp, well-resolved peaks. Poor shimming is a common cause of broad signals.[\[5\]](#)
- $^1\text{H}$  NMR Acquisition:
  - Load standard acquisition parameters. A spectral width of 12-16 ppm is typical.
  - Acquire the spectrum using an appropriate number of scans (typically 8 to 16) to achieve a good signal-to-noise ratio.
- $^{13}\text{C}$  NMR Acquisition:
  - Load standard proton-decoupled  $^{13}\text{C}$  acquisition parameters. A spectral width of 220-250 ppm is standard.

- Acquire the spectrum. A larger number of scans (e.g., 1024 or more) will be required compared to  $^1\text{H}$  NMR.
- Data Processing:
  - Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID).
  - Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS).
  - Integrate the peaks in the  $^1\text{H}$  spectrum and pick peaks for both spectra.

Trustworthiness: To validate the N-H proton signal, a  $\text{D}_2\text{O}$  exchange experiment can be performed. Adding a drop of  $\text{D}_2\text{O}$  to the NMR tube and re-acquiring the  $^1\text{H}$  spectrum will cause the N-H signal to disappear or significantly diminish due to proton-deuterium exchange, confirming its identity.<sup>[5]</sup>

## Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

MS provides the molecular weight of the compound and, through fragmentation analysis, offers valuable clues about its structure.

Expertise & Experience: The Logic of Fragmentation

When a substituted pyrrole is ionized, it forms a molecular ion ( $[\text{M}]^+$  or  $[\text{M}+\text{H}]^+$ ). This ion is often unstable and breaks apart into smaller, charged fragments. The pattern of fragmentation is not random; it is dictated by the structure of the molecule, with cleavage occurring at the weakest bonds or leading to the most stable fragments. The fragmentation pathways are remarkably influenced by the nature and position of the side-chain substituents.<sup>[10][11]</sup> For example, 2-substituted pyrroles with aromatic side chains often show characteristic losses of water, aldehydes, or even the pyrrole moiety itself.<sup>[10][11]</sup>

This protocol is suitable for thermally stable and volatile substituted pyrroles. For non-volatile compounds, Liquid Chromatography-Mass Spectrometry (LC-MS) with an electrospray ionization (ESI) source would be the method of choice.<sup>[10]</sup>

#### Materials:

- Substituted pyrrole sample
- High-purity solvent (e.g., Dichloromethane, Ethyl Acetate)
- GC vial with crimp cap

#### Step-by-Step Methodology:

- Sample Preparation:
  - Prepare a dilute solution of the sample (approx. 1 mg/mL) in a suitable volatile solvent.
  - Transfer the solution to a GC vial.
- Instrument Setup:
  - Install a suitable capillary column (e.g., a non-polar DB-5ms or a mid-polar DB-17ms).
  - Set the GC oven temperature program. A typical program might start at 50°C, hold for 2 minutes, then ramp at 10°C/min to 280°C and hold for 5 minutes. This must be optimized for the specific analyte.
  - Set the injector temperature (e.g., 250°C) and transfer line temperature (e.g., 280°C).
  - Set the MS to scan a relevant mass range (e.g., m/z 40-500) using Electron Ionization (EI) at 70 eV.
- Injection and Data Acquisition:
  - Inject 1 µL of the sample into the GC.
  - Begin data acquisition. The GC will separate the components of the sample, and the MS will record a mass spectrum for each component as it elutes.
- Data Analysis:
  - Identify the peak corresponding to your compound in the total ion chromatogram (TIC).

- Analyze the mass spectrum for that peak. Identify the molecular ion peak ( $M^+$ ) to confirm the molecular weight.
- Interpret the major fragment ions to deduce structural features. Compare the observed fragmentation pattern with known patterns for similar compounds.

## Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and simple technique used to identify the presence of specific functional groups within a molecule.

Expertise & Experience: Vibrational Fingerprints

Covalent bonds vibrate at specific frequencies. When a molecule is irradiated with infrared light, its bonds will absorb energy at frequencies corresponding to their natural vibrational modes (e.g., stretching, bending). An IR spectrum is a plot of this absorption, providing a "fingerprint" of the functional groups present. For pyrroles, the N-H stretch is particularly characteristic.[\[12\]](#)

| Functional Group         | Vibration Type | Typical Frequency ( $\text{cm}^{-1}$ ) | Appearance                                                                     |
|--------------------------|----------------|----------------------------------------|--------------------------------------------------------------------------------|
| N-H (Pyrrole ring)       | Stretch        | 3200 - 3500                            | Medium to sharp, sometimes broad. <a href="#">[12]</a><br><a href="#">[13]</a> |
| C-H (Aromatic)           | Stretch        | 3000 - 3100                            | Medium to weak.                                                                |
| C=O (e.g., Ester/Ketone) | Stretch        | 1650 - 1750                            | Strong, sharp. The exact position indicates the type of carbonyl.              |
| C=C (Aromatic)           | Stretch        | 1450 - 1600                            | Medium to weak, often multiple bands.                                          |
| C-N                      | Stretch        | 1180 - 1360                            | Medium intensity. <a href="#">[12]</a>                                         |

### Step-by-Step Methodology:

- Instrument Preparation:
  - Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
- Background Scan:
  - Acquire a background spectrum. This measures the ambient atmosphere (H<sub>2</sub>O, CO<sub>2</sub>) and will be automatically subtracted from the sample spectrum.
- Sample Application:
  - Place a small amount of the solid or liquid sample directly onto the ATR crystal.
  - If the sample is a solid, lower the press arm to ensure good contact between the sample and the crystal.
- Spectrum Acquisition:
  - Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to produce the final spectrum.
- Cleaning:
  - Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft tissue.

## Part 2: Chromatographic Separation and Analysis

Chromatographic techniques are essential for assessing the purity of a synthesized compound and for isolating it from reaction mixtures.

### High-Performance Liquid Chromatography (HPLC): The Gold Standard for Purity

HPLC is used to separate components of a mixture based on their differential partitioning between a stationary phase and a mobile phase. For substituted pyrroles, reversed-phase

HPLC is the most common method.

### Expertise & Experience: Why Method Development is Key

The goal of HPLC is to achieve good separation (resolution) between the peak for the compound of interest and any impurity peaks in a reasonable amount of time. This is achieved by optimizing several parameters: the stationary phase (the column), the mobile phase composition (solvents), and the flow rate. The polarity of the substituted pyrrole will dictate the starting conditions. More polar compounds will elute earlier on a reversed-phase column (like a C18), while more non-polar compounds will be retained longer.

### Materials:

- Substituted pyrrole sample
- HPLC-grade acetonitrile (ACN) and water
- HPLC-grade modifier (e.g., formic acid or trifluoroacetic acid)
- HPLC vials

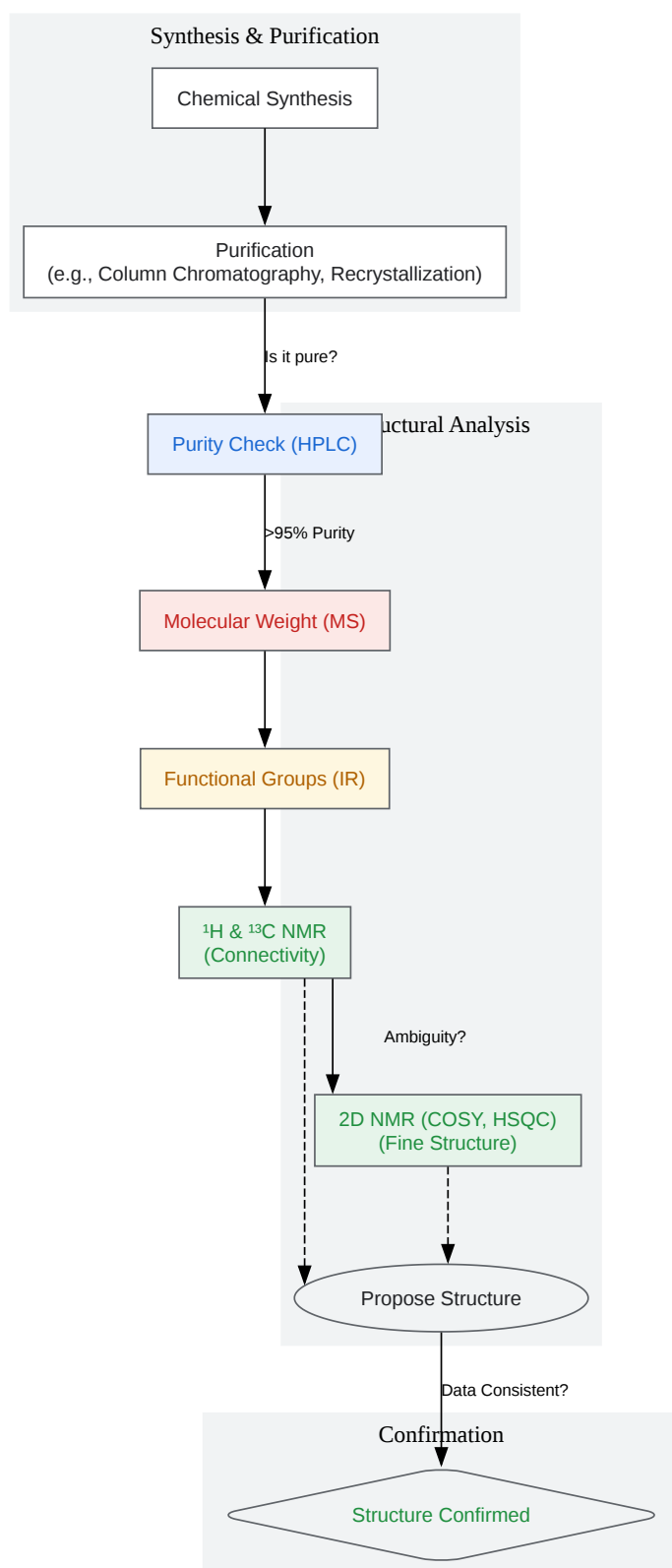
### Step-by-Step Methodology:

- Sample Preparation:
  - Prepare a stock solution of the sample at ~1 mg/mL in a suitable solvent (e.g., ACN or methanol).
  - Dilute this stock solution to a working concentration of ~0.1 mg/mL using the mobile phase.
  - Filter the sample through a 0.45  $\mu$ m syringe filter into an HPLC vial.
- Method Setup:
  - Column: C18, 4.6 x 150 mm, 5  $\mu$ m (a good starting point).
  - Mobile Phase A: Water with 0.1% Formic Acid (for MS compatibility).[\[14\]](#)

- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Detector: UV-Vis Diode Array Detector (DAD), monitoring at a wavelength where the compound is known to absorb (e.g., 254 nm).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25°C.[\[15\]](#)
- Gradient Elution:
  - Run a scouting gradient to determine the approximate retention time. A typical gradient could be:
    - 0-2 min: 5% B
    - 2-15 min: 5% to 95% B
    - 15-18 min: 95% B
    - 18-20 min: 95% to 5% B
    - 20-25 min: 5% B (re-equilibration)
- Data Analysis:
  - Integrate all peaks in the chromatogram.
  - Calculate the purity of the main peak as a percentage of the total peak area. For accurate quantification, a calibration curve with a reference standard is required.

## Part 3: Integrated Analytical Workflow

No single technique provides all the necessary information. A logical, integrated workflow is crucial for the efficient and accurate characterization of a novel substituted pyrrole. The data from each technique should be complementary and corroborative.



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Caption: Integrated workflow for the characterization of a novel substituted pyrrole.

### Workflow Logic:

- **Synthesis and Purification:** The process begins with the chemical synthesis of the target molecule, followed by initial purification.
- **Purity Assessment:** HPLC is first used to confirm the purity of the isolated compound. Proceeding with impure material will lead to confusing and uninterpretable spectroscopic data.
- **Initial Spectroscopic Analysis:** Once purity is established, MS is used to confirm the molecular weight, and IR spectroscopy identifies key functional groups. This provides a quick validation that the reaction produced a molecule of the correct mass with the expected functionalities.
- **Definitive Structural Elucidation:** High-resolution 1D NMR ( $^1\text{H}$  and  $^{13}\text{C}$ ) is then employed to map the carbon-hydrogen framework. If there are any ambiguities in assignment, 2D NMR techniques like COSY (proton-proton correlations) and HSQC/HMBC (proton-carbon correlations) are used to definitively establish connectivity.
- **Structure Confirmation:** Finally, all data (Purity, MW, Functional Groups, Connectivity) are compiled. If all pieces of evidence are self-consistent and point to a single, unambiguous structure, the characterization is complete.

## Conclusion

The characterization of substituted pyrroles is a multi-faceted process that relies on the synergistic application of spectroscopic and chromatographic techniques. By following an integrated workflow—validating purity with HPLC before proceeding to structural elucidation with MS, IR, and comprehensive NMR analysis—researchers can confidently and efficiently determine the structure of novel compounds. This rigorous analytical approach is fundamental to ensuring the integrity of research in medicinal chemistry, drug development, and materials science.

## References

- Synthesis, Characterization and Thermal Behavior of N-Substituted Pyrrole Esters. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)

- Liang, X., Guo, Z., Yu, C., & Guo, Z. (2013). Fragmentation pathways of 2-substituted pyrrole derivatives using electrospray ionization ion trap and electrospray ionization quadrupole time-of-flight mass spectrometry. PubMed. Retrieved from [\[Link\]](#)
- Carbon-13 nuclear magnetic resonance spectra of some substituted pyrroles. (n.d.). Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing). Retrieved from [\[Link\]](#)
- Liang, X., Guo, Z., & Yu, C. (2013). Fragmentation pathways of 2-substituted pyrrole derivatives using electrospray ionization ion trap and electrospray ionization quadrupole time-of-flight mass spectrometry. Semantic Scholar. Retrieved from [\[Link\]](#)
- Separation of 1H-Pyrrole, 2,5-dihydro- on Newcrom R1 HPLC column. (n.d.). SIELC Technologies. Retrieved from [\[Link\]](#)
- Bîrsa, M. L., Tănase, C. A., Bahrim, G. E., & Jones, P. G. (2021). Synthesis and Toxicity Evaluation of New Pyrroles Obtained by the Reaction of Activated Alkynes with 1-Methyl-3-(cyanomethyl)benzimidazolium Bromide. National Institutes of Health. Retrieved from [\[Link\]](#)
- The chemical shifts of the C-2 hydrogen in the spectra of pyrrole... (n.d.). Study Prep in Pearson+. Retrieved from [\[Link\]](#)
- Synthesis and Characterisation of N-substituted Pyrrole Monomers and Polypyrrole Films. (2022). MURAL - Maynooth University Research Archive Library. Retrieved from [\[Link\]](#)
- Pyrrole - Optional[1H NMR] - Chemical Shifts. (n.d.). SpectraBase. Retrieved from [\[Link\]](#)
- Selected 13 C NMR chemical shifts (in ppm) for pyrroles 3a-c and 8a-c. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Fragmentation pathways of 2-substituted pyrrole derivatives using electrospray ionization ion trap and electrospray ionization quadrupole time-of-flight mass spectrometry. (2013). R Discovery. Retrieved from [\[Link\]](#)
- 1H NMR spectra of 1H-pyrrole (1) in different solvents. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- 13 C NMR Spectra of Pyrroles 1 and 4\*. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)

- Vibrational Overtone Spectroscopy of Pyrrole and Pyrrolidine. (n.d.). DTIC. Retrieved from [\[Link\]](#)
- Syntheses, Structures and Tautomers of 2,5-Disubstituted Pyrroles. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- The FTIR spectrum for Pyrrole. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Synthesis of N-Substituted Pyrroles Catalyzed by Low-Cost and Commercially Available Aluminas. (n.d.). MDPI. Retrieved from [\[Link\]](#)
- Wang, Y., Huang, R., Xu, Y., Xiang, Y., Xu, J., & He, L. (2022). Discovery of pyrrole derivatives as acetylcholinesterase-sparing butyrylcholinesterase inhibitor. PMC - NIH. Retrieved from [\[Link\]](#)
- A library construction of 2,5-disubstituted pyrrole compounds by using solid/solution-phase syntheses. (2002). PubMed. Retrieved from [\[Link\]](#)
- Abraham, R. J. (n.d.). <sup>1</sup>H chemical shifts in NMR, part 18 1. Ring currents and  $\pi$ -electron effects in hetero-aromatics. Modgraph. Retrieved from [\[Link\]](#)
- Characteristic fragmentation behavior of 5-[1-aryl- 1H-pyrrol-2-yl]-1H-tetrazole by electrospray ionization tandem mass spectrometry. (n.d.). Life Science Journal. Retrieved from [\[Link\]](#)
- Page Jr., T. F., Alger, T., & Grant, D. M. (n.d.). The Carbon-13 Nuclear Magnetic Resonance Spectra of Furan, Pyrrole, Thiophene, and Some of Their Methyl Derivatives. Journal of the American Chemical Society. Retrieved from [\[Link\]](#)
- Liquid chromatographic separation schemes for pyrrole and pyridine nitrogen aromatic heterocycle fractions from crude oils suitable for rapid characterization of geochemical samples. (n.d.). Analytical Chemistry - ACS Publications. Retrieved from [\[Link\]](#)
- New insights into the oxidation chemistry of pyrrole, an N-containing biomass tar component. (n.d.). ScienceDirect. Retrieved from [\[Link\]](#)

- Structural characterisation and pH-dependent preference of pyrrole cross-link isoforms from reactions of oxoenal with cysteine and lysine side chains as model systems. (2023). PMC - NIH. Retrieved from [\[Link\]](#)
- Pyrrole. (n.d.). NIST WebBook. Retrieved from [\[Link\]](#)
- THE PROTON RESONANCE SPECTRA OF FURAN AND PYRROLE. (n.d.). Canadian Science Publishing. Retrieved from [\[Link\]](#)
- Discovery of pyrrole derivatives as acetylcholinesterase-sparing butyrylcholinesterase inhibitor. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- 2,5-disubstituted pyrrole derivatives and SAR. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- a IR spectra of pyrrole and PA, b IR spectrum of poly(PAP). (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- <sup>13</sup>C NMR Spectrum (1D, 15.09 MHz, CDCl<sub>3</sub>, experimental) (HMDB0035924). (n.d.). Human Metabolome Database. Retrieved from [\[Link\]](#)
- Synthesis, characterization and semiconducting behavior of N,2,5-trisubstituted pyrroles. (n.d.). ScienceDirect. Retrieved from [\[Link\]](#)
- Synthesis of unsymmetrically tetrasubstituted pyrroles and studies of AIEE in pyrrolo[1,2-a]pyrimidine derivatives. (n.d.). PMC - NIH. Retrieved from [\[Link\]](#)
- Mass Spectrometry - Fragmentation Patterns. (2023). Chemistry LibreTexts. Retrieved from [\[Link\]](#)
- Synthesis of 2,5-disubstituted pyrroles from 1,2-aminoalcohols and secondary alcohols catalyzed by Pt<sup>0</sup>-loaded carbon catalyst. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- INFRARED SPECTROSCOPY (IR). (n.d.). University of Colorado Boulder. Retrieved from [\[Link\]](#)
- Tzankova, D., Vladimirova, S., Peikova, L., & Georgieva, M. (2017). SYNTHESIS OF PYRROLE AND SUBSTITUTED PYRROLES (REVIEW). Journal of Chemical Technology

and Metallurgy. Retrieved from [[Link](#)]

- Diverse enzymatic chemistry for propionate side chain cleavages in tetrapyrrole biosynthesis. (n.d.). Journal of Industrial Microbiology and Biotechnology | Oxford Academic. Retrieved from [[Link](#)]
- Signaling Preferences of Substituted Pyrrole Coupled Six-Membered Rhodamine Spirocyclic Probes for Hg(2+) Ion Detection. (2016). PubMed. Retrieved from [[Link](#)]

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## Sources

- 1. Synthesis and Toxicity Evaluation of New Pyrroles Obtained by the Reaction of Activated Alkynes with 1-Methyl-3-(cyanomethyl)benzimidazolium Bromide - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 2. [journal.uctm.edu](http://journal.uctm.edu) [[journal.uctm.edu](http://journal.uctm.edu)]
- 3. [pdf.benchchem.com](http://pdf.benchchem.com) [[pdf.benchchem.com](http://pdf.benchchem.com)]
- 4. Carbon-13 nuclear magnetic resonance spectra of some substituted pyrroles - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [[pubs.rsc.org](http://pubs.rsc.org)]
- 5. [pdf.benchchem.com](http://pdf.benchchem.com) [[pdf.benchchem.com](http://pdf.benchchem.com)]
- 6. Pyrrole(109-97-7) <sup>1</sup>H NMR spectrum [[chemicalbook.com](http://chemicalbook.com)]
- 7. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 8. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- 9. Pyrrole(109-97-7) <sup>13</sup>C NMR spectrum [[chemicalbook.com](http://chemicalbook.com)]
- 10. Fragmentation pathways of 2-substituted pyrrole derivatives using electrospray ionization ion trap and electrospray ionization quadrupole time-of-flight mass spectrometry - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 11. [PDF] Fragmentation pathways of 2-substituted pyrrole derivatives using electrospray ionization ion trap and electrospray ionization quadrupole time-of-flight mass spectrometry. | Semantic Scholar [[semanticscholar.org](http://semanticscholar.org)]

- [12. researchgate.net \[researchgate.net\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. Separation of 1H-Pyrrole, 2,5-dihydro- on Newcrom R1 HPLC column | SIELC Technologies \[sielc.com\]](#)
- [15. Discovery of pyrrole derivatives as acetylcholinesterase-sparing butyrylcholinesterase inhibitor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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